

Safety precautions for handling potassium phosphate dibasic powder

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Compound of Interest

Compound Name: *Potassium Phosphate, Dibasic*

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An In-depth Technical Guide to the Safe Handling of Potassium Phosphate Dibasic Powder

This guide is intended for researchers, scientists, and drug development professionals, providing comprehensive safety protocols and technical data for handling potassium phosphate dibasic (K_2HPO_4) powder. Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring personnel well-being.

Hazard Identification and Classification

Potassium phosphate dibasic is generally considered a non-hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[\[1\]](#)[\[2\]](#)[\[3\]](#) However, as a powder, it can cause mild irritation upon contact with the eyes, skin, and respiratory tract.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Ingestion of large quantities may lead to adverse health effects.[\[4\]](#)[\[9\]](#)

Potential Health Effects:

- Eye Contact: May cause irritation.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Skin Contact: May cause slight skin irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Inhalation: Inhalation of dust may irritate the respiratory tract.[\[2\]](#)[\[4\]](#)[\[6\]](#) Symptoms can include coughing and irritation of nasal mucous membranes.[\[4\]](#)

- Ingestion: While having low acute toxicity, ingestion of large amounts can cause gastrointestinal irritation, nausea, vomiting, and diarrhea.[4][9][10]

The material is a non-combustible, non-flammable solid.[1][4][5][7]

Quantitative Data Summary

The following tables summarize the key quantitative physical, chemical, and toxicological data for potassium phosphate dibasic.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	K ₂ HPO ₄	[4][11]
Molecular Weight	174.18 g/mol	[11][12][13]
Appearance	White crystalline or amorphous powder	[6][7][14]
Odor	Odorless	[1][7][9]
Melting Point	> 465 °C (decomposes)	[9][11]
Solubility in Water	167 - 170 g/100 mL at 20-25 °C	[14]
pH	~9 (aqueous solution)	[14]
Density	2.44 g/cm ³	[11]

Table 2: Toxicological Data

Parameter	Value	Species	Reference
LD50 (Oral)	> 2,000 mg/kg	Rat	
LD50 (Oral)	> 5,000 mg/kg	Rat	[4]
Skin Corrosion/Irritation	Slightly irritating	Rabbit	[4]
Eye Damage/Irritation	Slightly irritating / May cause irritation	Rabbit	[4] [5]
Carcinogenicity	Not listed by IARC, NTP, ACGIH, or OSHA	N/A	[6] [15]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling potassium phosphate dibasic powder to minimize exposure.

- Eye Protection: Wear chemical safety goggles or glasses that meet OSHA's 29 CFR 1910.133 or European Standard EN166 specifications.[\[6\]](#)[\[15\]](#)
- Hand Protection: Use protective gloves (e.g., nitrile) inspected prior to use.[\[5\]](#)[\[6\]](#)[\[15\]](#)
- Body Protection: A lab coat or other protective clothing is required to prevent skin contact.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Respiratory Protection: If operations generate dust, use a NIOSH-approved or equivalent dust respirator to prevent inhalation.[\[5\]](#)[\[6\]](#) A respiratory protection program compliant with OSHA's 29 CFR 1910.134 and ANSI Z88.2 or European Standard EN 149 should be followed.[\[6\]](#)

Safe Handling and Storage Protocols

Handling:

- Work in a well-ventilated area, preferably under a local exhaust ventilation system, to keep airborne concentrations low.[4][5][6]
- Minimize dust generation and accumulation during handling.[6][16]
- Avoid contact with eyes, skin, and clothing.[6]
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[4][6][17]
- Keep the substance away from incompatible materials such as strong oxidizing agents and strong acids.[4][6][7] The material is hygroscopic and should be protected from moisture.[5][6][14]

Storage:

- Store in a cool, dry, well-ventilated area.[6][14][16]
- Keep containers tightly closed to prevent moisture absorption.[5][6][15]
- Store away from incompatible substances.[6]
- Follow suggested chemical storage patterns, such as storing with other inorganic phosphates, acetates, and sulfates.[1][7]

Emergency and First Aid Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][6] If irritation persists, seek medical attention.[4]
- Skin Contact: Remove contaminated clothing. Wash the affected area with plenty of soap and water.[4][5][15] If irritation develops, get medical attention.[5]
- Inhalation: Move the individual to fresh air.[4][5][15][16] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention if respiratory

problems occur.[4][5]

- Ingestion: Do NOT induce vomiting.[5][6] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water.[6] Seek medical advice if large quantities are swallowed or if the person feels unwell.[1][4][5]

Accidental Release Measures:

- Small Spills: Vacuum or sweep up the material, avoiding dust generation.[6][7] Place it into a suitable, sealed container for disposal.[1][15]
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection.[5] Prevent dust clouds from forming, for instance by wetting the powder.[4] Contain the spill and then clean it up as described for small spills.[4]
- Cleanup: After material pickup is complete, ventilate the area and wash the spill site.[7] Dispose of waste in accordance with all applicable federal, state, and local regulations.[4][17]

Experimental Protocols Cited

While specific safety study reports for potassium phosphate dibasic are not detailed in the provided search results, the toxicological data (Table 2) are derived from standardized experimental protocols. The methodologies for assessing skin and eye irritation generally follow OECD (Organisation for Economic Co-operation and Development) guidelines.

Methodology for Skin Irritation/Corrosion Testing (e.g., OECD Guideline 404):

- Objective: To determine the potential for a substance to cause irreversible or reversible inflammatory changes to the skin.
- Procedure: A small amount (e.g., 0.5 g) of the test substance is applied to a shaved area of the skin of a test animal (typically an albino rabbit).
- The test site is covered with a gauze patch for a specified exposure period (e.g., 4 hours).
- After the exposure period, the patch and residual test substance are removed.

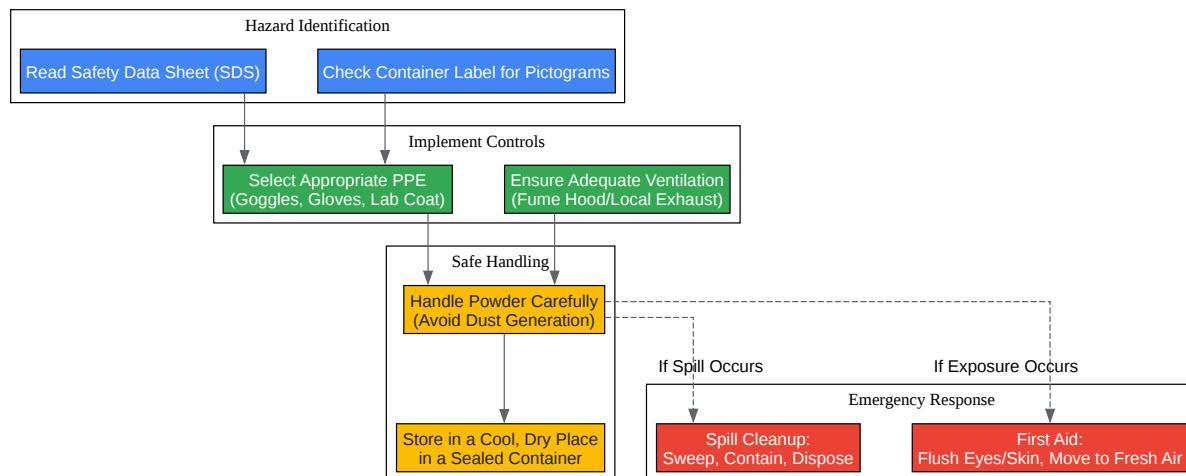
- The skin is observed and graded for erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- The mean scores for each effect are calculated to determine the irritation category.

Methodology for Eye Irritation/Corrosion Testing (e.g., OECD Guideline 405):

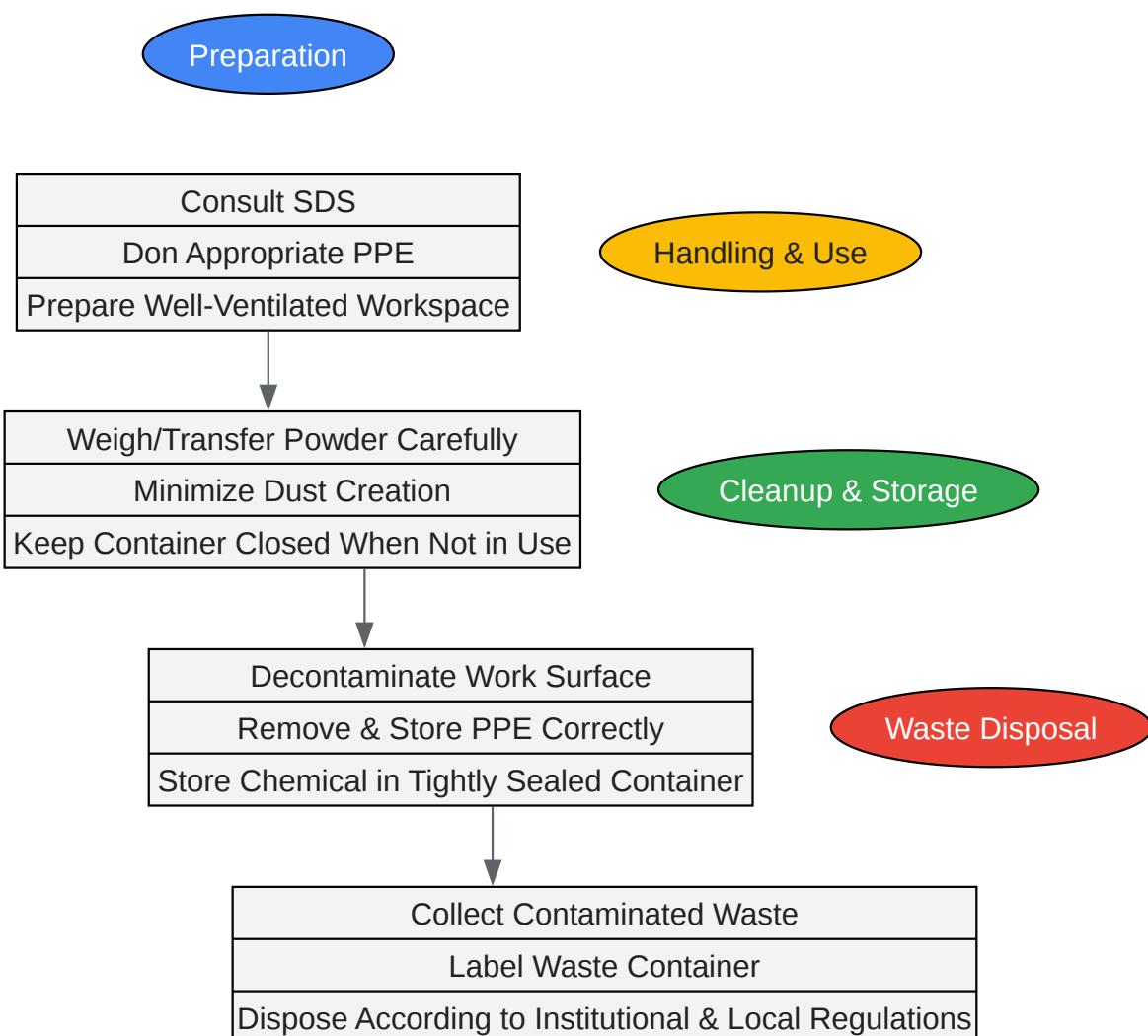
- Objective: To assess the potential of a substance to produce irritation or damage to the eye.
- Procedure: A small, measured amount (e.g., 0.1 g) of the test substance is instilled into the conjunctival sac of one eye of a test animal (typically an albino rabbit). The other eye remains untreated and serves as a control.
- The eyes are observed for a set period (up to 21 days).
- Observations are scored for effects on the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge).
- The reversibility of any observed effects is also noted to classify the substance.

Visualized Workflows and Logical Relationships

The following diagrams illustrate key safety workflows for handling potassium phosphate dibasic powder.

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Caption: GHS Hazard Identification and Response Workflow.



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Caption: Step-by-step workflow for safely handling chemical powders.

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